

Application Notes and Protocols: NFAT Inhibitor-2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *NFAT Inhibitor-2*

Cat. No.: *B15606713*

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Introduction

The Nuclear Factor of Activated T-cells (NFAT) signaling pathway is a crucial regulator of the immune response, and its dysregulation is implicated in various diseases. NFAT inhibitors are valuable tools for studying and potentially treating immune disorders, inflammatory conditions, and other related pathologies. This document provides detailed information on the solubility and preparation of a specific small molecule, **NFAT Inhibitor-2**, for research applications.

NFAT Inhibitor-2 is a potent inhibitor of calcineurin-NFAT signaling.^[1] Calcineurin, a serine/threonine protein phosphatase regulated by Ca²⁺ and calmodulin, dephosphorylates NFAT, leading to its nuclear translocation and activation of gene transcription.^[1] By inhibiting this interaction, **NFAT Inhibitor-2** has potential applications in researching inflammatory diseases, autoimmune disorders, cardiovascular diseases, and neurodegenerative diseases.^[1]

Physicochemical Properties and Solubility

Proper dissolution is critical for accurate and reproducible experimental results. The solubility of **NFAT Inhibitor-2** has been determined in various solvent systems.

Table 1: Solubility of **NFAT Inhibitor-2**

Solvent System	Concentration	Observations
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.66 mM)	Clear solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.66 mM)	Clear solution

It is important to note that for in vivo experiments with continuous dosing over extended periods (e.g., more than half a month), the corn oil-based formulation should be used with caution.[\[1\]](#)

Preparation of Stock Solutions and Working Solutions

Materials

- **NFAT Inhibitor-2** (Solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Corn oil
- PEG300
- Tween-80
- Saline (0.9% sodium chloride in ddH₂O)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol for Preparing a 10 mM DMSO Stock Solution

- Equilibrate the vial of solid **NFAT Inhibitor-2** to room temperature before opening.
- Weigh the desired amount of the inhibitor.

- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, for 1 mg of **NFAT Inhibitor-2** (MW: 446.5 g/mol), add 224 μ L of DMSO.
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage of Stock Solutions

- Store the DMSO stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[\[1\]](#)

Preparation of Working Solutions for In Vivo Studies

Protocol 1: DMSO and Corn Oil Formulation

- Prepare a 20.8 mg/mL stock solution of **NFAT Inhibitor-2** in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly until a clear solution is obtained.[\[1\]](#)

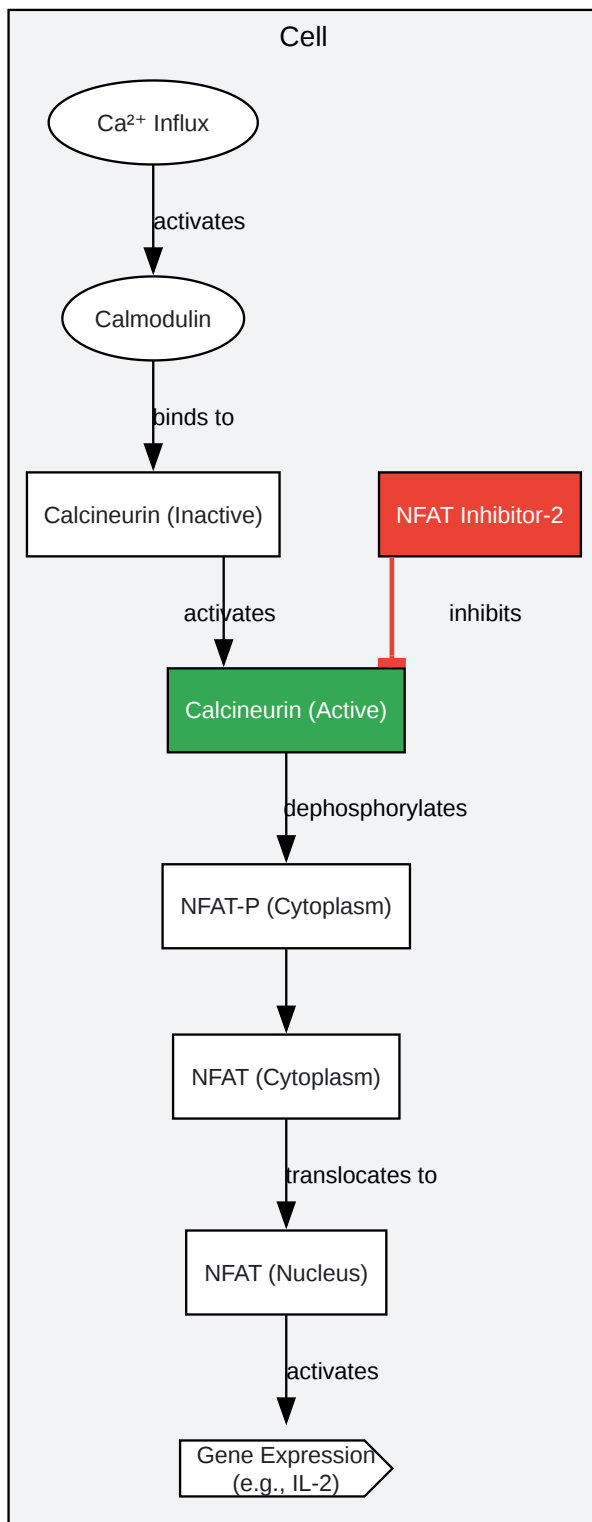
Protocol 2: Multi-Solvent Formulation

- Prepare a 20.8 mg/mL stock solution of **NFAT Inhibitor-2** in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix well.
- Add 50 μ L of Tween-80 and mix until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL and mix thoroughly.[\[1\]](#)

NFAT Signaling Pathway and Inhibition

The following diagram illustrates the calcineurin-NFAT signaling pathway and the point of action for NFAT inhibitors.

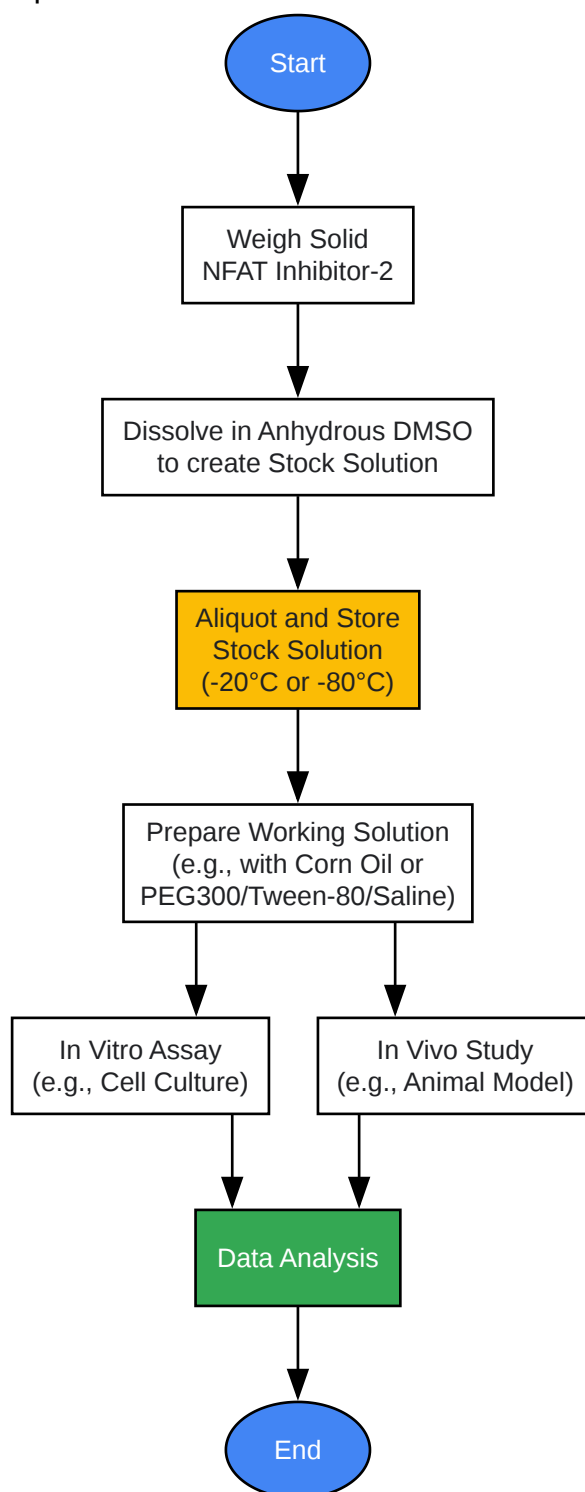
NFAT Signaling Pathway and Inhibition

[Click to download full resolution via product page](#)Caption: NFAT Signaling Pathway and Inhibition by **NFAT Inhibitor-2**.

Experimental Workflow: Preparation and Use

The following diagram outlines a general workflow for preparing and using **NFAT Inhibitor-2** in a research setting.

Experimental Workflow for NFAT Inhibitor-2



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Caption: General experimental workflow for **NFAT Inhibitor-2**.

Appendix: Information on NFAT Inhibitor (VIVIT Peptide)

While the primary focus of this document is **NFAT Inhibitor-2**, another widely referenced molecule is the "NFAT Inhibitor" or "VIVIT peptide". It is important to distinguish between these two compounds.

Table 2: Solubility of NFAT Inhibitor (VIVIT Peptide)

Solvent	Concentration
Water	2 mg/mL[2]
Water	10 mg/mL[3]
Water	50 mg/mL (Sonication recommended)[4]
DMSO	15 mg/mL[3]
DMSO	100 mg/mL (59.38 mM) - Use fresh DMSO[5]
DMSO	10 mM (Sonication recommended)[4]

Storage of NFAT Inhibitor (VIVIT Peptide):

- Solid: Store at -20°C for up to 3 years.[6]
- In Solvent: Store at -80°C for up to 1 year or at -20°C for up to 1 month.[6] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[5][7]

This peptide inhibitor is a selective inhibitor of the calcineurin-mediated dephosphorylation of NFAT and does not disrupt other calcineurin-dependent pathways. It has been used to identify NFAT target genes across various cell types.[5]

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